

2-Chloro-6-methoxypyridine chemical structure and IUPAC name

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Compound of Interest

Compound Name: 2-Chloro-6-methoxypyridine

Cat. No.: B123196

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An In-depth Technical Guide to **2-Chloro-6-methoxypyridine**

Chemical Identity and Structure

2-Chloro-6-methoxypyridine is a versatile heterocyclic compound widely utilized as a key intermediate in the synthesis of pharmaceuticals and agrochemicals.[1] Its structure features a pyridine ring substituted with a chloro group at position 2 and a methoxy group at position 6, which enhances its reactivity for various organic transformations.[1]

- IUPAC Name: **2-chloro-6-methoxypyridine**[2]
- Chemical Formula: C_6H_6ClNO [2][3]
- Molecular Weight: 143.57 g/mol [2][3][4]
- CAS Registry Number: 17228-64-7[2][3]
- Synonyms: 6-Chloro-2-methoxypyridine, 2-Methoxy-6-chloropyridine[2][3]

Chemical Structure:

SMILES: COC1=NC(=CC=C1)Cl[2] InChI Key: VAVGOGHLNAJECD-UHFFFAOYSA-N[2][3]

Physicochemical Properties

The physical and chemical properties of **2-Chloro-6-methoxypyridine** are summarized in the table below. This data is essential for its handling, storage, and application in experimental settings.

Property	Value	Reference(s)
Appearance	Clear colorless to light yellow liquid	[5]
Boiling Point	185-186 °C (at 760 mmHg)	[5][6]
Density	1.207 g/mL at 25 °C	[5][6]
Refractive Index	n _{20/D} 1.528	[5][6]
Flash Point	76 °C (169 °F) - closed cup	[4][5]
Storage Temperature	Room Temperature, under inert atmosphere	[5]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **2-Chloro-6-methoxypyridine**. The following table summarizes the types of spectral data available for this compound.

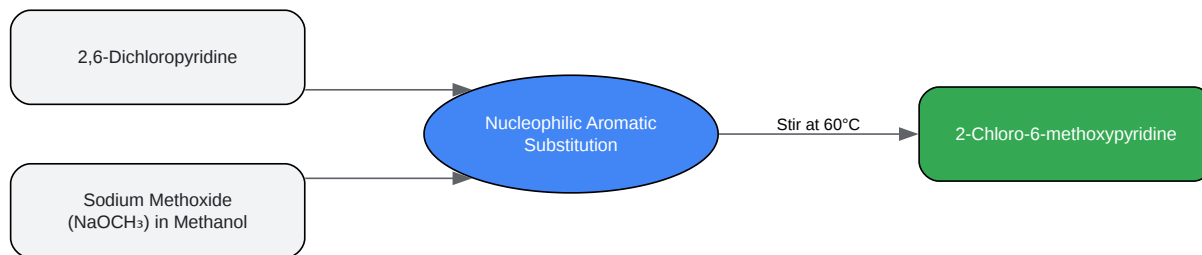
Technique	Description	Reference(s)
^1H NMR	Proton Nuclear Magnetic Resonance data is available for structural confirmation.	[7]
^{13}C NMR	Carbon-13 Nuclear Magnetic Resonance data is available.	[7]
Mass Spectrometry	Electron Ionization (EI) mass spectrum data is available.	[2][3]
Infrared (IR) Spectroscopy	FTIR and ATR-IR spectra have been recorded and analyzed.	[2]
Raman Spectroscopy	FT-Raman spectra have been recorded in the range of 3700-100 cm^{-1} .	
UV-Visible Spectroscopy	The ultraviolet absorption spectrum has been studied in the vapor state and in solutions.	

Synthesis and Reactivity

2-Chloro-6-methoxypyridine is a valuable building block due to the reactivity of its chloro and methoxy substituents. The chloro group is an excellent leaving group, making it a suitable substrate for various palladium-catalyzed cross-coupling reactions, such as Suzuki and Negishi couplings, when further functionalized (e.g., with a nitro group).[8]

Logical Workflow for Synthesis

The following diagram illustrates a common synthetic route to **2-Chloro-6-methoxypyridine**.



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Caption: Synthetic pathway for **2-Chloro-6-methoxypyridine**.

Experimental Protocols

Protocol 1: Synthesis from 2,6-Dichloropyridine[5]

This protocol details the synthesis of **2-Chloro-6-methoxypyridine** via a nucleophilic aromatic substitution reaction.

- Preparation: To a stirred solution of 2,6-dichloropyridine (68.9 g, 466 mmol) in methanol (500 mL), slowly add sodium methanolate (100 g, 1.86 mol) at room temperature.
- Reaction: Stir the reaction mixture continuously at 60°C for 24 hours.
- Monitoring: Monitor the reaction progress using an appropriate method (e.g., TLC or GC-MS).
- Workup: After the reaction is complete, the mixture is typically quenched, extracted, and purified using standard laboratory techniques such as distillation or chromatography to yield the final product.

Protocol 2: Nitration of **2-Chloro-6-methoxypyridine**[9]

This protocol describes the nitration of the pyridine ring, a key step for creating derivatives used in cross-coupling reactions.

- Preparation: Prepare a cooled (0°C) and stirred mixture of 1600 mL of sulfuric acid and 800 mL of fuming nitric acid.
- Addition: Add **2-Chloro-6-methoxypyridine** (143.6 g, 1 mol) dropwise to the acid mixture over one hour, maintaining the temperature at 0°C.
- Reaction: Allow the temperature to rise to 20°C over 3 hours and continue stirring for an additional 3 hours at this temperature.
- Workup: Pour the reaction mixture onto 5 kg of crushed ice.
- Isolation: Filter the precipitated product via suction and wash it with a large amount of water until it is free of acid. The crude product can be further purified by recrystallization or treatment with an alkaline solution.

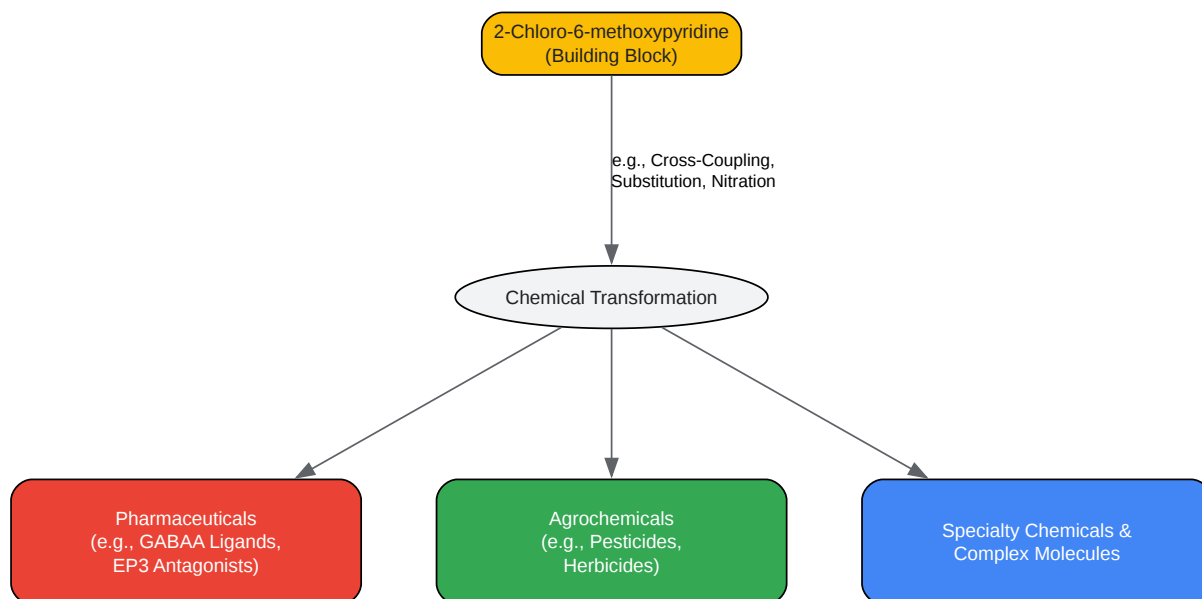
Applications in Research and Drug Development

2-Chloro-6-methoxypyridine is a crucial intermediate in the development of new therapeutic agents and agrochemicals.^{[1][10]} Its structure allows for the modification of biological activity, making it a key component in the design of targeted treatments.^[1]

- Pharmaceutical Development: It serves as a key building block in the synthesis of anti-inflammatory and anti-cancer drugs.^[1] It is also used to synthesize imidazo[1,2-a]pyrimidines, which act as functionally selective ligands for the GABAA receptor, and oxazolidinone-arylpyridinones, which are EP3 receptor antagonists.^[5]
- Agrochemicals: The compound is used in the formulation of effective pesticides and herbicides for crop protection.^[1]
- Specialty Chemicals: It is employed as a foundational molecule for creating more complex organic structures.^[1]

Role as a Versatile Chemical Intermediate

The diagram below illustrates the role of **2-Chloro-6-methoxypyridine** as a versatile starting point for creating diverse, high-value chemical entities.



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Caption: Role of **2-Chloro-6-methoxypyridine** as an intermediate.

Safety and Handling

2-Chloro-6-methoxypyridine is classified as an irritant and should be handled with care in a well-ventilated area.

- GHS Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).^{[2][4][11]}
- Precautionary Measures: Wear appropriate personal protective equipment (PPE), including gloves and eye protection.^[11] Avoid breathing vapors and ensure thorough washing after handling.^[11] Store in a tightly closed container in a dry, well-ventilated place.^[11]

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